

In-Depth Technical Guide: Health and Safety for Handling 4-Bromocyclohexanone

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Compound of Interest

Compound Name: 4-Bromocyclohexanone

Cat. No.: B110694

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **4-Bromocyclohexanone** (CAS No. 22460-52-2). The following sections detail the known hazards, exposure controls, and emergency procedures to ensure the safe utilization of this compound in a laboratory setting.

Hazard Identification and Classification

4-Bromocyclohexanone is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this chemical are related to its irritant properties and potential for causing allergic reactions.

Table 1: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Respiratory or Skin Sensitization	1
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3
Acute Toxicity, Oral	4

Table 2: Hazard Statements and Precautionary Statements

Code	Statement
Hazard Statements	
H302	Harmful if swallowed.[1]
H315	Causes skin irritation.[1][2]
H317	May cause an allergic skin reaction.[2]
H319	Causes serious eye irritation.[1][2]
H335	May cause respiratory irritation.[1][2]
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P272	Contaminated work clothing should not be allowed out of the workplace.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

P333+P313	If skin irritation or rash occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromocyclohexanone** is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₉ BrO
Molecular Weight	177.04 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	95-100 °C (5 Torr)
Solubility	Slightly soluble in water (7.3 g/L at 25 °C)[3]

Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols for the toxicological testing of **4-Bromocyclohexanone** are not readily available in the public domain, the following represents a standard safe handling workflow for this and similarly hazardous chemicals.

General Handling Protocol

Objective: To outline the necessary steps for safely handling **4-Bromocyclohexanone** in a laboratory environment to minimize exposure risk.

Materials:

- **4-Bromocyclohexanone**
- Appropriate solvent(s)
- Laboratory glassware
- Fume hood
- Personal Protective Equipment (PPE):
 - Nitrile or neoprene gloves
 - Chemical safety goggles
 - Face shield (recommended)
 - Lab coat
- Chemical spill kit
- Waste disposal containers

Procedure:

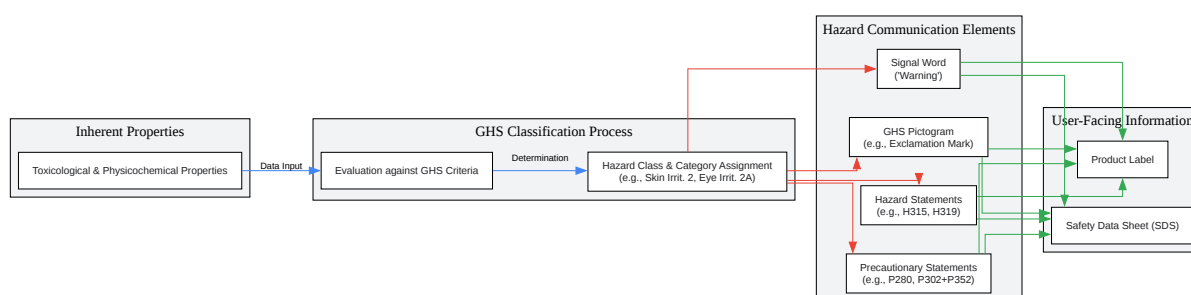
- Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all manipulations.

- Don all required PPE before entering the designated handling area.
- Ensure an emergency eyewash station and safety shower are readily accessible.
- Prepare all necessary glassware and reagents within the fume hood.
- Handling:
 - Dispense the required amount of **4-Bromocyclohexanone** carefully, avoiding splashing or aerosol generation.
 - Keep the container tightly closed when not in use.
 - Perform all reactions and manipulations within the fume hood.
- Storage:
 - Store **4-Bromocyclohexanone** in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)
 - The storage container should be clearly labeled with the chemical name and all appropriate GHS hazard pictograms.
- Waste Disposal:
 - Dispose of all waste materials, including empty containers and contaminated PPE, in accordance with local, state, and federal regulations for hazardous waste.
- Decontamination:
 - Thoroughly clean all glassware and work surfaces after use.
 - Wash hands thoroughly with soap and water after handling the chemical.

Visualizations

GHS Hazard Communication Pathway

The following diagram illustrates the logical flow from the inherent hazardous properties of **4-Bromocyclohexanone** to the communication of these hazards through the GHS framework.

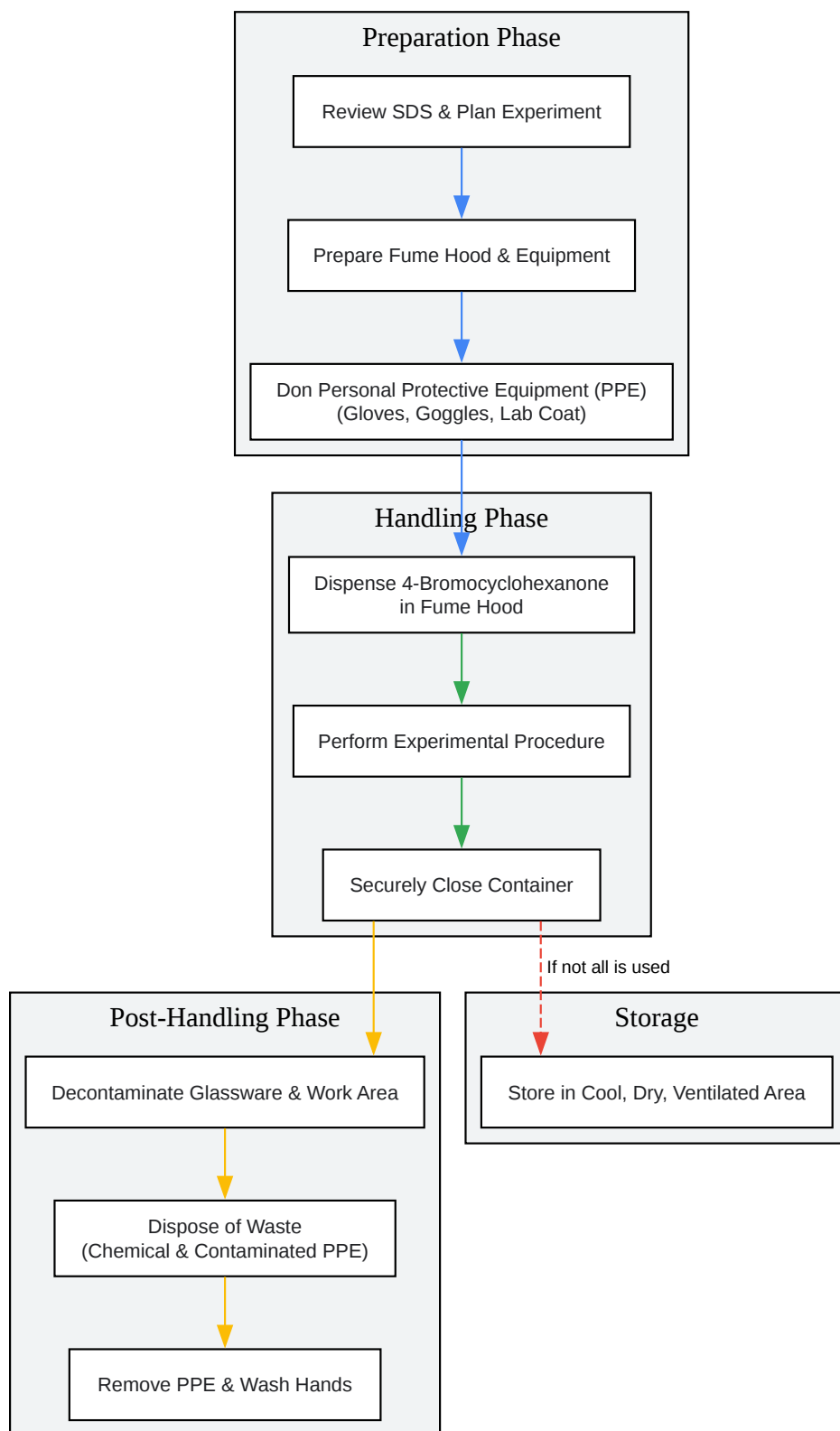


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Caption: GHS Hazard Communication Pathway for **4-Bromocyclohexanone**.

Safe Handling Experimental Workflow

This diagram outlines the standard operating procedure for the safe handling of **4-Bromocyclohexanone** in a research setting.



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